

# An In-depth Technical Guide to the Thermal Properties of 1,8-Octanediol

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## Compound of Interest

Compound Name: 1,8-Octanediol

Cat. No.: B150283

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key thermal properties of **1,8-octanediol**, a versatile diol used in various applications, including cosmetics, polymers, and pharmaceuticals.<sup>[1][2]</sup> This document presents its melting and boiling points, details the experimental methodologies for their determination, and includes a visualization of the experimental workflow.

## Core Thermal Properties

**1,8-Octanediol**, also known as octamethylene glycol, is a white solid at standard conditions with the molecular formula  $\text{HO}(\text{CH}_2)_8\text{OH}$ .<sup>[3]</sup> Its thermal behavior, specifically its transition between solid and liquid states, is a critical parameter for its application in various fields.

The melting and boiling points of **1,8-octanediol** have been determined and reported across various sources. A summary of these values is presented in the table below for easy comparison.

Thermal Property	Value Range	Pressure Conditions
Melting Point	57 - 61 °C (135 - 142 °F; 330 - 334 K)	Atmospheric Pressure (760 mmHg)
Boiling Point	278 - 279 °C	760 mmHg
171 - 173 °C	20 mmHg	

Note: The melting point is often reported as a range, which can be indicative of the purity of the substance. A narrower melting point range generally signifies a higher purity.<sup>[4]</sup>

## Experimental Protocols for Thermal Analysis

The determination of melting and boiling points is a fundamental procedure in chemical analysis to characterize a substance. While specific research articles detailing the determination for **1,8-octanediol** were not retrieved in the search, a general and widely accepted methodology is described below.

A common method for determining the melting point of a solid organic compound like **1,8-octanediol** is the capillary tube method using a melting point apparatus (e.g., Mel-Temp).

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **1,8-octanediol** is packed into a capillary tube, which is sealed at one end. The packing should be compact to ensure even heat distribution.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a controlled rate. Initially, a rapid heating rate can be used to approach the expected melting point. As the temperature gets closer, the heating rate is slowed down to approximately 1-2 °C per minute to allow for thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range (T1). The temperature at which the last solid crystal melts is recorded as the end of the melting range (T2).

- Purity Indication: A sharp melting point, typically with a range of 0.5-1 °C, is indicative of a pure compound.[4] Impurities tend to broaden and depress the melting point range.

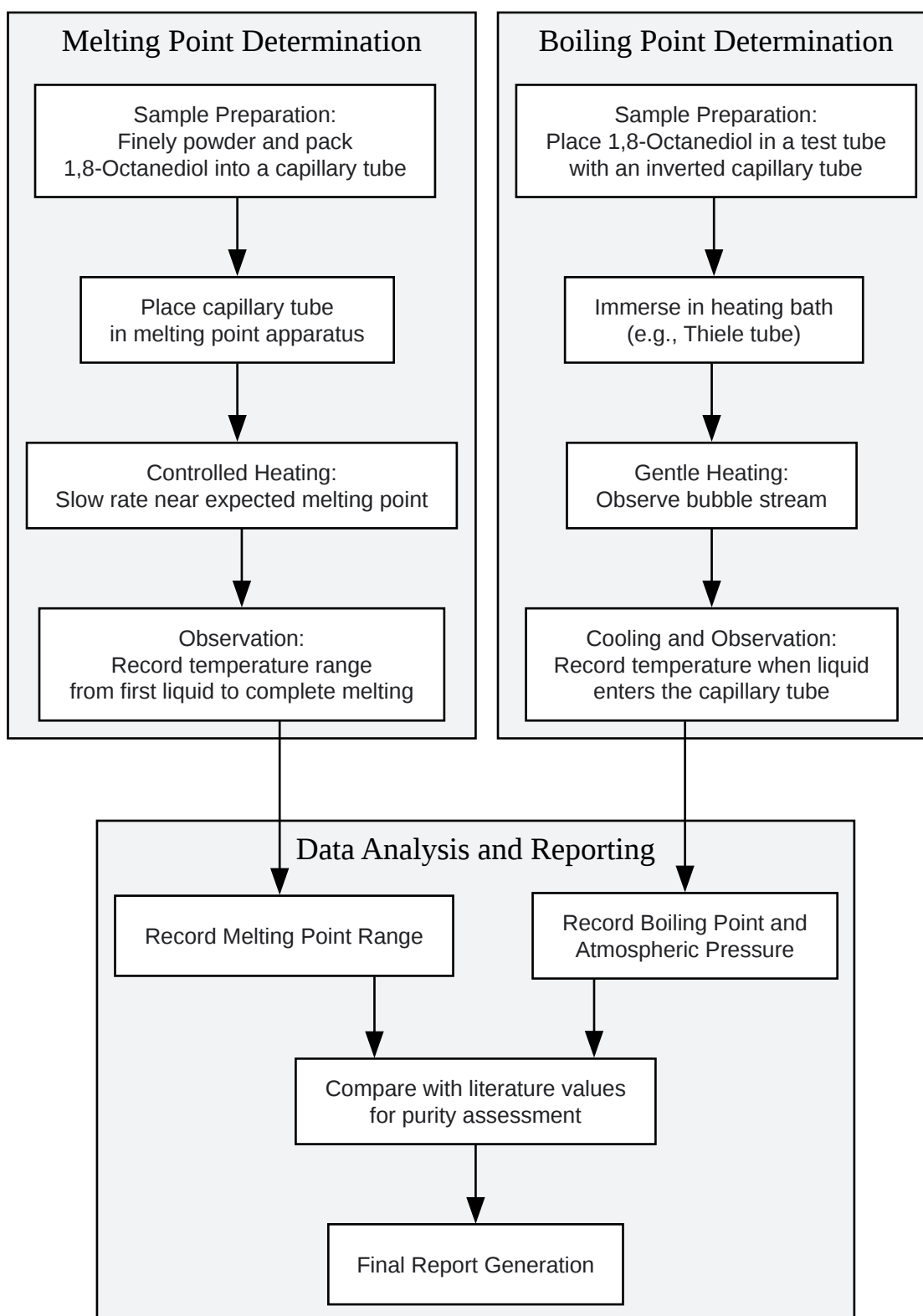
The boiling point of a liquid can also be determined using a capillary tube method, often in conjunction with a Thiele tube or a similar heating bath.

Methodology:

- Sample Preparation: A small amount of liquid **1,8-octanediol** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- Apparatus Setup: The test tube assembly is attached to a thermometer and immersed in a heating bath (e.g., silicone oil) within a Thiele tube to ensure uniform heating.
- Heating: The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.
- Observation: Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. The heat source is then removed, and the liquid is allowed to cool.
- Boiling Point Reading: The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point. This is the point where the vapor pressure of the liquid equals the atmospheric pressure.
- Pressure Correction: It is crucial to note the atmospheric pressure at the time of the experiment, as the boiling point is dependent on it. The boiling point of **1,8-octanediol** is significantly lower at reduced pressures, as indicated in the data table.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the thermal properties of a chemical compound like **1,8-octanediol**.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)